

# Application Notes and Protocols for ML-097 in Live-Cell Imaging

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## Compound of Interest

Compound Name: ML-097

Cat. No.: B1663760

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## Introduction

**ML-097** is a potent, cell-permeable small molecule that functions as a pan-activator of Ras-related GTPases, including Rac1, Cdc42, Ras, and Rab7.[1] This property makes it a valuable tool for investigating the dynamic cellular processes regulated by these key signaling proteins. Live-cell imaging provides the spatiotemporal resolution necessary to dissect the intricate roles of these GTPases in real-time. These application notes provide detailed protocols for utilizing **ML-097** in live-cell imaging experiments to study GTPase activation and downstream cellular events.

## Principle of Action

**ML-097** activates Ras-related GTPases, which act as molecular switches, cycling between an inactive GDP-bound state and an active GTP-bound state. In their active state, they interact with downstream effectors to initiate various signaling cascades. By acutely activating these GTPases, **ML-097** allows for the synchronized observation of subsequent cellular events, such as cytoskeletal rearrangements, cell migration, signal transduction pathway activation, and vesicle trafficking.

## Data Presentation

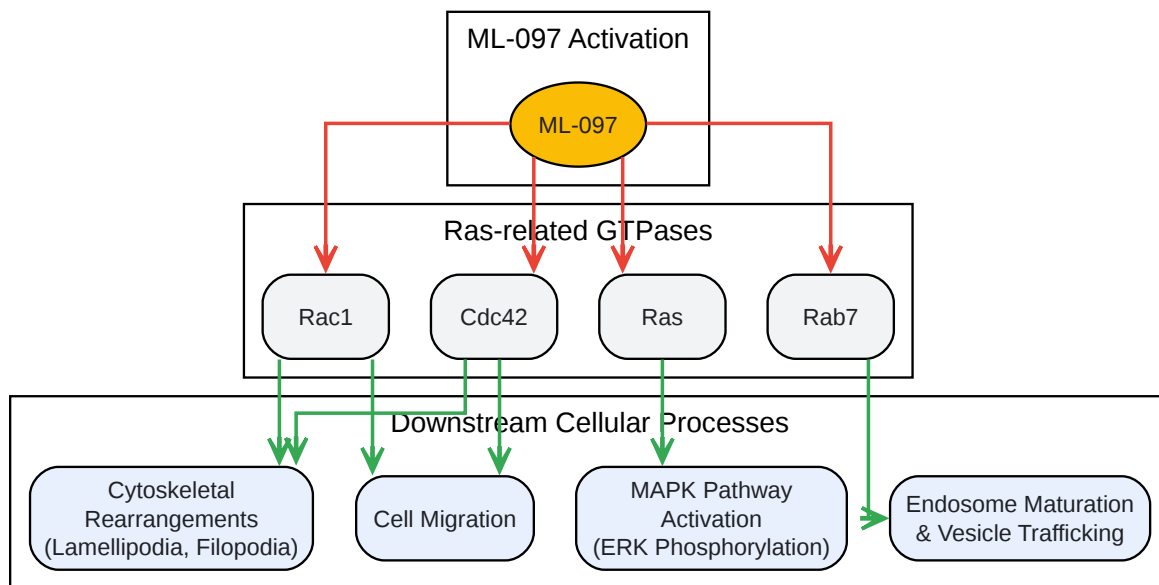
Quantitative data for **ML-097**'s activity is summarized below. Researchers should use these values as a guide for determining optimal working concentrations in their specific cellular systems.

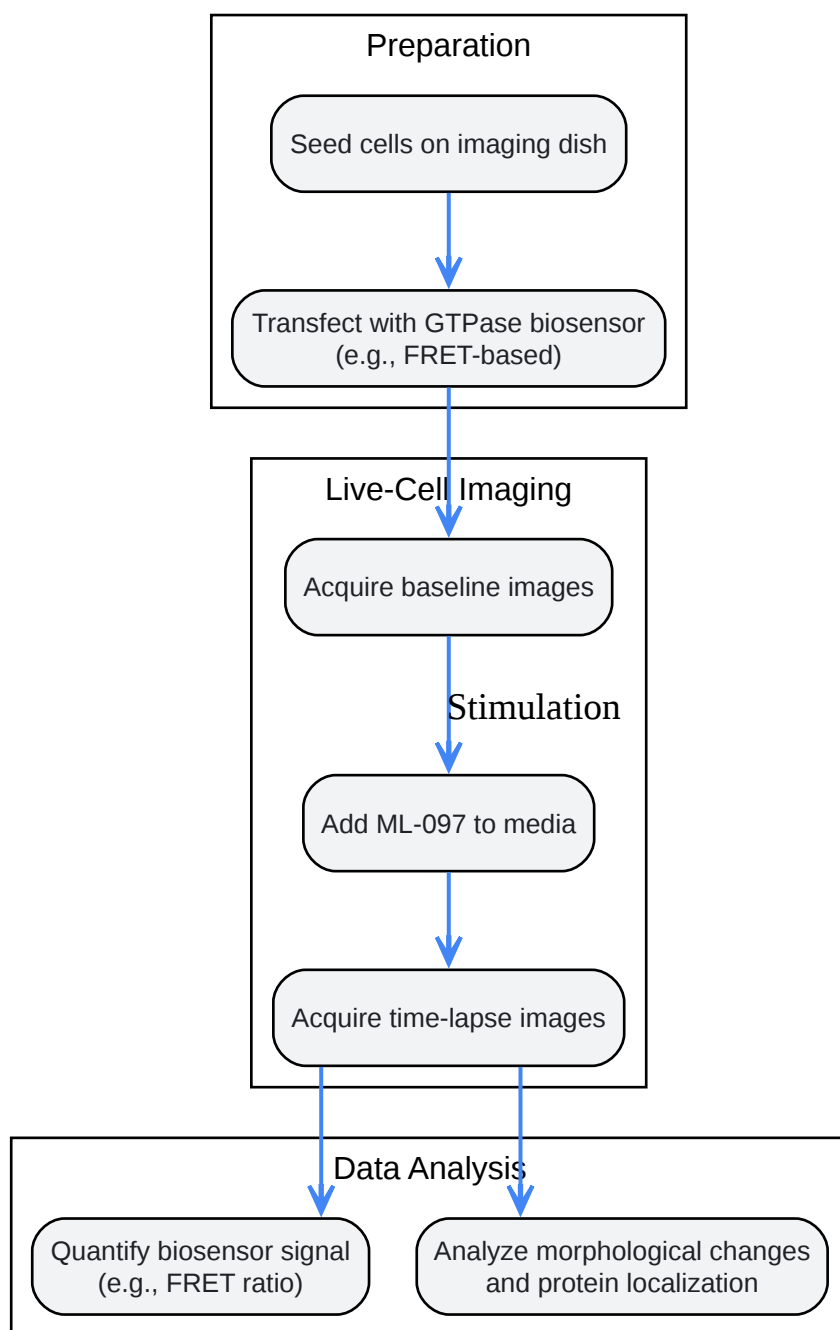
Target GTPase	EC50 (nM)
Rab7	20.41
Cdc42 (activated mutant)	50.11
Rac1 (activated mutant)	81.28
Ras (activated mutant)	93.32
Cdc42 (wild type)	102.32
Ras (wild type)	109.64
Rac1 (wild type)	151.35

EC50 values are sourced from MedChemExpress and are for reference only.[\[1\]](#)

## Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways activated by **ML-097** and a general experimental workflow for its use in live-cell imaging.





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## References

- 1. medchemexpress.com [medchemexpress.com]
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